

An In-Depth Technical Guide to 2-Isopropylanisole: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: 2-Isopropylanisole

CAS No.: 2944-47-0

Cat. No.: B1582576

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-isopropylanisole** (IUPAC name: 1-methoxy-2-propan-2-ylbenzene), a versatile aromatic ether with significant applications in organic synthesis and as a building block in medicinal chemistry. This document details its chemical identity, physicochemical properties, synthesis via the Williamson ether synthesis, and its reactivity, particularly in electrophilic aromatic substitution. Furthermore, this guide explores its role as a precursor in the synthesis of more complex molecules and discusses its relevance in the broader context of drug discovery and development. Safety and handling protocols, along with a detailed analysis of its spectroscopic data (^1H NMR, ^{13}C NMR, IR, and Mass Spectrometry), are provided to ensure its safe and effective use in a laboratory setting.

Introduction and Chemical Identity

2-Isopropylanisole is an organic compound characterized by a methoxy group and an isopropyl group attached to a benzene ring at the ortho position. Its unique structural arrangement, combining a bulky, lipophilic isopropyl group with a polar, electron-donating methoxy group, imparts specific reactivity and physical properties that make it a valuable intermediate in various chemical transformations. Understanding its nomenclature and chemical identifiers is crucial for accurate sourcing and documentation in a research and development environment.

Nomenclature and Synonyms

The systematic and common names for this compound are numerous, reflecting its use across different chemical disciplines. Proper identification is paramount for regulatory compliance and clear scientific communication.

Identifier Type	Identifier	Source
IUPAC Name	1-methoxy-2-propan-2-ylbenzene	PubChem[1]
CAS Number	2944-47-0	Fisher Scientific[2]
Common Synonyms	o-Isopropylanisole, 1-Isopropyl-2-methoxybenzene, 2-Methoxyisopropylbenzene, Benzene, 1-methoxy-2-(1-methylethyl)-	Fisher Scientific, ECHEMI[2]
PubChem CID	270623	PubChem[1]
InChI Key	NNZRVXTXKISCGS-UHFFFAOYSA-N	Fisher Scientific[2]
Molecular Formula	C ₁₀ H ₁₄ O	Fisher Scientific[2]
Molecular Weight	150.22 g/mol	Sigma-Aldrich

Physicochemical Properties

The physical and chemical properties of **2-isopropylanisole** dictate its behavior in chemical reactions, its solubility, and appropriate handling and storage procedures.

Property	Value	Source
Appearance	Clear, light yellow liquid	ECHEMI
Boiling Point	198-200 °C (lit.)	Sigma-Aldrich
Density	0.936 g/mL at 25 °C (lit.)	Sigma-Aldrich
Refractive Index (n _{20/D})	1.508 (lit.)	Sigma-Aldrich
Flash Point	86 °C (187 °F)	Fisher Scientific[2]
Solubility	Slightly soluble in water	Fisher Scientific[2]

Synthesis of 2-Isopropylanisole

The most common and efficient method for the laboratory synthesis of **2-isopropylanisole** is the Williamson ether synthesis. This reaction proceeds via an S_N2 mechanism, where the phenoxide ion of 2-isopropylphenol acts as a nucleophile, attacking a methylating agent.

Reaction Principle and Mechanism

The synthesis involves the deprotonation of 2-isopropylphenol with a suitable base, typically a strong base like sodium hydride (NaH) or a moderately strong base like potassium carbonate (K₂CO₃), to form the corresponding phenoxide. This is followed by the nucleophilic attack of the phenoxide on a methylating agent, such as dimethyl sulfate or methyl iodide. The choice of a primary methylating agent is crucial to favor the S_N2 pathway and avoid competing elimination reactions.

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Sources

- 1. scispace.com [scispace.com]

- [2. 2-Isopropylanisole, 98% 5 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific \[fishersci.ca\]](#)
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